

Historical review of Naled use in public health vector control

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A Historical Review of Naled in Public Health Vector Control

An In-depth Technical Guide

This technical guide provides a comprehensive historical review of the use of **Naled**, an organophosphate insecticide, in public health vector control programs. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its efficacy, environmental fate, non-target effects, and the evolution of its application. This document summarizes key quantitative data, outlines experimental protocols for its evaluation, and visualizes important biological and experimental processes.

Introduction

Naled (1,2-dibromo-2,2-dichloroethyl dimethyl phosphate) is an organophosphate insecticide first registered for use in the United States in 1959.[1][2] It has been a significant tool in public health for controlling adult mosquito populations, particularly those carrying diseases such as Zika, dengue, and chikungunya.[3][4] **Naled** is also used in agriculture to control various insect pests on crops.[1][5] For mosquito abatement, it is most commonly applied as an ultra-low volume (ULV) aerial spray, which allows for the treatment of large areas with a small amount of active ingredient.[3][4][6] The maximum application rate for both ground and aerial application for mosquito control is typically around 1.6 ounces of active ingredient per acre.[7][8]



Mode of Action

As an organophosphate insecticide, **Naled**'s primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.[7][8] AChE is responsible for breaking down the neurotransmitter acetylcholine (ACh) in the synaptic cleft. By inhibiting AChE, **Naled** causes an accumulation of ACh, leading to continuous nerve stimulation, paralysis, and ultimately the death of the insect.[9] This overstimulation of the nervous system results in respiratory paralysis.[7]

Efficacy in Vector Control

Naled has been demonstrated to be effective against a variety of mosquito species. Its efficacy is often evaluated through laboratory bioassays and field trials using caged mosquitoes.

Table 1: Efficacy of Naled Against Mosquito Species

Species	Application Rate (fl oz/acre)	Mortality (%)	Study Location	Year
Anopheles quadrimaculatus	0.125	14	Jacksonville, FL	2003
Anopheles quadrimaculatus	0.25	80	Jacksonville, FL	2003
Anopheles quadrimaculatus	0.5	99	Jacksonville, FL	2003
Aedes taeniorhynchus	0.75 (as Trumpet EC, 78% naled)	Effective (specific % not stated)	Key Largo, FL	2006-2008
Aedes aegypti	Not specified	Highly susceptible	Puerto Rico (14 populations)	2016

Source: Brown et al., 2006; Zhong et al., 2010; EPA, 2017.



While effective in the short-term, some studies have noted that repeated applications may not lead to long-term suppression of mosquito populations. For instance, a study in central New York observed a 15-fold increase in the population of Culiseta melanura, a primary vector of Eastern Equine Encephalitis virus, over 11 years of **Naled** spraying.[10]

Environmental Fate and Non-Target Effects

Naled is known for its relatively rapid degradation in the environment, with more than 90% breaking down within 30 hours.[7][8] Its primary degradation product is dichlorvos (DDVP), another organophosphate insecticide.[11] Studies have detected both **Naled** and DDVP in water samples shortly after aerial applications, with concentrations sometimes exceeding aquatic life benchmarks for invertebrates.[12][13] However, these compounds are typically not detected in water more than a day after application.[12][13]

The use of **Naled** has raised concerns regarding its impact on non-target organisms, particularly beneficial insects and aquatic invertebrates.

Table 2: Toxicity of Naled to Non-Target Organisms

Organism	Toxicity Metric	Value	Notes
Honey Bee (Apis mellifera)	LD50 (direct contact)	0.48 μ g/bee	Highly toxic
Freshwater Invertebrates (e.g., water fleas, stoneflies)	-	Very highly toxic	-
Freshwater Fish	-	Moderately to very highly toxic	-
Birds (Mallard)	Chronic Exposure	Reduction in egg production and survival	-
Miami Blue Butterfly (Cyclargus thomasi bethunebakeri) Larvae	Field Trials	Significantly reduced survival in spray zone	Mortality attributed to excess Naled residues



Source: National Pesticide Information Center; Zhong et al., 2010.

Experimental Protocols

The evaluation of **Naled**'s efficacy and environmental impact involves a range of standardized experimental protocols.

Efficacy Testing (Caged Mosquito Bioassay)

A common method for assessing the efficacy of aerial spraying is the use of caged mosquitoes.

- Mosquito Rearing: A susceptible strain of the target mosquito species is reared in a laboratory under controlled conditions.
- Cage Placement: Adult mosquitoes are placed in bioassay cages. These cages are then strategically placed within the target spray zone, in a drift zone, and in a control zone not exposed to the spray.[14]
- Application: The aerial ULV application of Naled is conducted according to the desired operational parameters.
- Mortality Assessment: The mortality of the caged mosquitoes is assessed at specific time points post-application (e.g., 1, 4, and 12 hours).[15] Mortality in the treatment groups is corrected for any mortality observed in the control group.

Environmental Sample Analysis (Naled and Dichlorvos)

The analysis of **Naled** and its primary metabolite, dichlorvos (DDVP), in environmental samples is crucial for assessing exposure and environmental fate.

- Sample Collection:
 - Air: Air samples are collected by drawing a known volume of air through a sorbent tube containing a resin like XAD-4.[3]
 - Water: Water samples are collected in clean glass bottles.

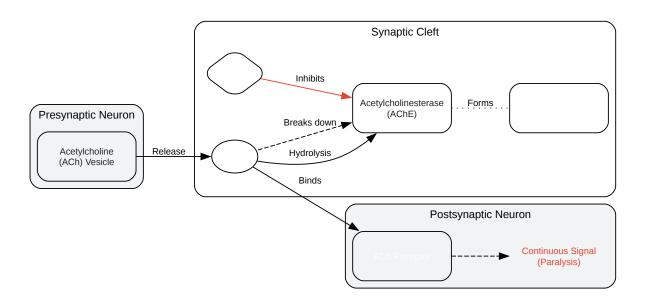


- Biota (e.g., invertebrates, biofilm): Samples are collected from the field and frozen until analysis.[9]
- Sample Preparation:
 - Air: The pesticides are recovered from the resin by eluting with an organic solvent such as ethyl acetate.[3]
 - Water: Samples may be filtered and then subjected to solid-phase extraction (SPE) to concentrate the analytes.
 - Biota: Samples are homogenized and extracted with an appropriate solvent.
- Analytical Method:
 - The extracts are typically analyzed using gas chromatography (GC) coupled with a nitrogen-phosphorus detector (NPD) or mass spectrometry (MS).[3][6] Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is also used for water and biota samples.[9]
 - The limits of quantitation for Naled and DDVP can be in the low microgram per cubic meter (μg/m³) range for air and nanogram per liter (ng/L) for water.[3][6][9]

Visualizations Signaling Pathway: Acetylcholinesterase Inhibition

The following diagram illustrates the mechanism of acetylcholinesterase inhibition by **Naled** at the synaptic cleft.





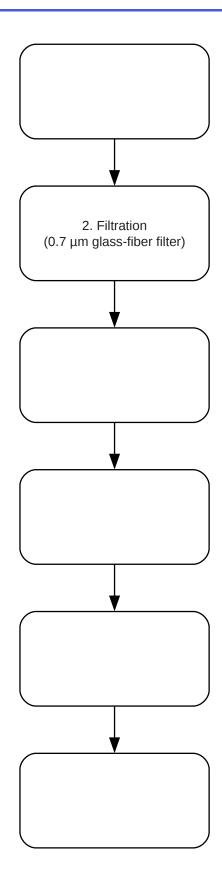
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Caption: Mechanism of Naled's neurotoxicity via acetylcholinesterase inhibition.

Experimental Workflow: Naled Residue Analysis in Water

This diagram outlines the typical workflow for analyzing **Naled** and DDVP residues in water samples.





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Caption: Workflow for the analysis of **Naled** and DDVP in water samples.



Conclusion

Naled has been a widely used and effective tool for the control of adult mosquito populations in public health for over six decades. Its mode of action as an acetylcholinesterase inhibitor provides rapid knockdown of target vector species. However, its use is not without controversy, primarily due to concerns about its potential impacts on non-target organisms and the environment. A thorough understanding of its efficacy, environmental fate, and toxicological profile, as outlined in this guide, is essential for its responsible and effective use in integrated vector management programs. Continuous monitoring and research are necessary to mitigate risks and ensure that its application in public health remains a net benefit.

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